

Diclazuril Sodium: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diclazuril sodium

Cat. No.: B12771262

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diclazuril sodium is a potent anticoccidial agent widely utilized in the veterinary field for the control and prevention of coccidiosis in poultry and other livestock. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, experimental evaluation, and key efficacy data, tailored for professionals in research and drug development.

Core Chemical and Physical Data

A summary of the essential chemical and physical properties of **Diclazuril sodium** is presented below.

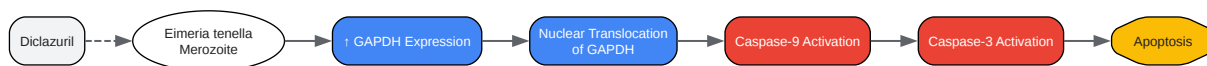
Property	Value	Citation(s)
CAS Number	112209-99-1	[1]
Molecular Formula	C ₁₇ H ₈ Cl ₃ N ₄ NaO ₂	
Molecular Weight	429.6 g/mol	[2]

Mechanism of Action: Inducing Apoptosis in Eimeria

Diclazuril exerts its anticoccidial effect through a multifaceted mechanism that ultimately induces apoptosis, or programmed cell death, in the *Eimeria* parasite. Key pathways involved include the disruption of cellular metabolism and the cell cycle.

Apoptosis Induction via GAPDH Nuclear Translocation

One of the primary mechanisms involves the upregulation and subsequent nuclear translocation of Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH). In healthy cells, GAPDH is a key enzyme in glycolysis, residing in the cytoplasm. However, upon exposure to Diclazuril, *Eimeria tenella* merozoites exhibit a significant increase in GAPDH expression.[1] This is followed by the migration of GAPDH into the nucleus.[1][3] The nuclear accumulation of GAPDH is associated with a decrease in its glycolytic activity and the activation of an intrinsic apoptotic pathway.[1] This pathway is characterized by the activation of caspase-9 and subsequently caspase-3, leading to the execution of apoptosis.[1]



[Click to download full resolution via product page](#)

Diclazuril-induced apoptosis pathway in *Eimeria tenella*.

Disruption of the Cell Cycle via CDK Inhibition

Diclazuril has also been shown to affect the cell cycle of *Eimeria tenella*. Studies have demonstrated that treatment with diclazuril leads to a decrease in the expression of CDK-related kinase 2 (EtCRK2) at both the mRNA and protein levels.[4] Cyclin-dependent kinases (CDKs) are crucial regulators of the cell cycle, and their inhibition can lead to cell cycle arrest and ultimately prevent parasite proliferation.



[Click to download full resolution via product page](#)

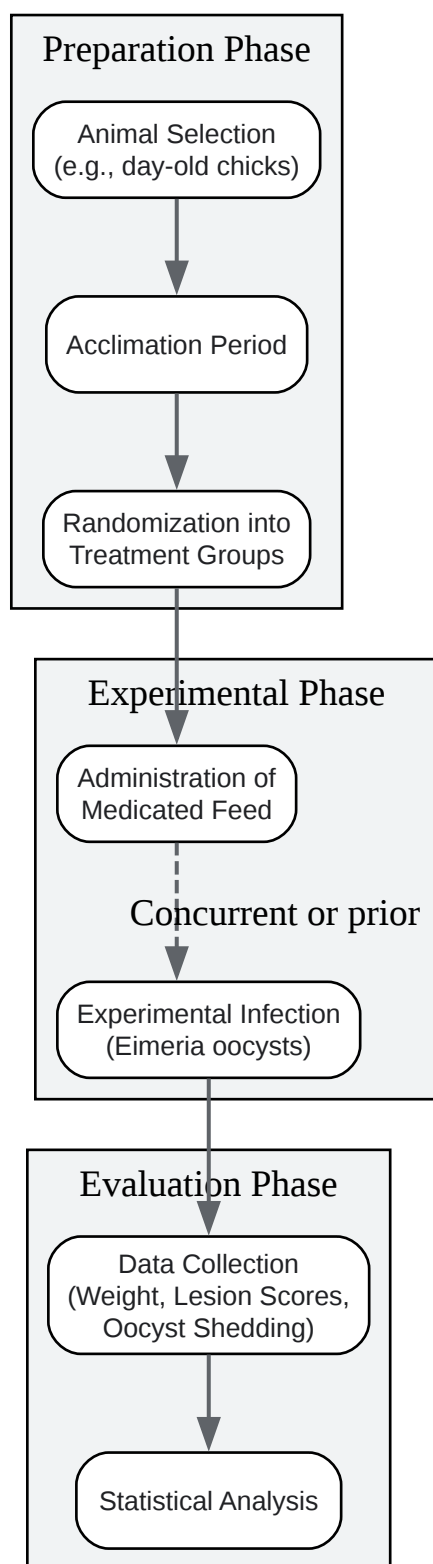
Diclazuril's inhibitory effect on the *Eimeria tenella* cell cycle.

Experimental Protocols for Efficacy Evaluation

The evaluation of anticoccidial drugs like Diclazuril typically follows standardized experimental protocols to ensure the reliability and reproducibility of the results. The World Association for the Advancement of Veterinary Parasitology (WAAVP) provides comprehensive guidelines for these studies.^[5]

General Experimental Workflow

A typical workflow for assessing the efficacy of an anticoccidial agent is outlined below.



[Click to download full resolution via product page](#)

General workflow for evaluating anticoccidial efficacy.

Key Methodologies

- **Animal Model:** Day-old broiler chickens are commonly used.^[6] They are housed in a controlled environment to prevent accidental infection.
- **Experimental Groups:** A typical study includes a non-infected, non-treated control group; an infected, non-treated control group; and one or more infected groups treated with different concentrations of the test substance (e.g., Diclazuril).^[6]
- **Infection:** Birds are orally inoculated with a known number of sporulated *Eimeria* oocysts. The species of *Eimeria* used depends on the target of the study (e.g., *E. tenella*, *E. acervulina*, *E. maxima*).^[7]
- **Parameters for Efficacy Assessment:**
 - **Weight Gain:** A key indicator of the drug's ability to prevent the negative effects of coccidiosis on growth.^[2]
 - **Lesion Scoring:** Post-mortem examination of the intestines to score the severity of lesions caused by the parasite. This is a primary measure of efficacy.^[2]
 - **Oocyst Shedding:** Quantification of the number of oocysts shed in the feces, which indicates the drug's ability to inhibit parasite replication.^[2]
 - **Anticoccidial Index (ACI):** A composite score that combines data on survival rate, weight gain, lesion scores, and oocyst values to provide an overall measure of efficacy.^[8]

Quantitative Efficacy Data

Numerous studies have demonstrated the high efficacy of Diclazuril against various *Eimeria* species in chickens. The following table summarizes key findings from selected studies.

Eimeria Species	Diclazuril Concentration (ppm in feed)	Key Findings	Citation(s)
E. tenella	0.5	Almost completely effective in preventing lesions.	[2]
E. acervulina	0.5	Almost completely effective in preventing lesions.	[2]
E. mitis	0.5	Almost completely effective in preventing lesions.	[2]
E. brunetti	1.0	Better prevention of lesions compared to 0.5 ppm.	[2]
E. maxima	0.5 - 1.5	Significantly reduced lesion and dropping scores; almost complete prevention of oocyst shedding.	[2]
E. necatrix	1.0	Necessary for full protection of weight gain.	[2]
Mixed Infection	1.0	Highly efficacious in shuttle programs.	[7]

Conclusion

Diclazuril sodium remains a cornerstone in the control of avian coccidiosis. Its well-defined mechanism of action, involving the induction of apoptosis in Eimeria parasites, and its proven efficacy at low concentrations make it a valuable tool for maintaining animal health and productivity. The standardized protocols for its evaluation ensure a robust assessment of its

anticoccidial activity, providing reliable data for researchers and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nuclear translocation and accumulation of glyceraldehyde-3-phosphate dehydrogenase involved in diclazuril-induced apoptosis in *Eimeria tenella* (E. tenella) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anticoccidial efficacy of diclazuril against recent field isolates of *Eimeria* from commercial poultry farms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Nuclear translocation and accumulation of glyceraldehyde-3-phosphate dehydrogenase involved in diclazuril-induced apoptosis in *Eimeria tenella* (E. tenella) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Diclazuril-induced expression of CDK-related kinase 2 in the second-generation merozoites of *Eimeria tenella* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. World Association for the Advancement of Veterinary Parasitology (WAAVP) guidelines for evaluating the efficacy of anticoccidial drugs in chickens and turkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Anticoccidial efficacy of diclazuril on experimentally *Eimeria tenella* infected broiler chickens [bvmj.journals.ekb.eg]
- 7. researchgate.net [researchgate.net]
- 8. USING OF DICLAZURIL IN ATTENUATION OF EIMERIA SPECIES FOR INDUCTION OF PROTECTIVE IMMUNITY AGAINST COCCIDIOSIS IN LAYER CHICKS [avmj.journals.ekb.eg]
- To cite this document: BenchChem. [Diclazuril Sodium: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12771262#diclazuril-sodium-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com